

Physiochemical Profiling of 2-(o-tolyloxy)isovaleric Acid: A Research Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-methyl-2-(2-methylphenoxy)butanoic Acid

CAS No.: 63403-13-4

Cat. No.: B1622617

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Part 1: Executive Summary & Compound Identity

2-(o-tolyloxy)isovaleric acid is a specialized alpha-phenoxy carboxylic acid derivative. Structurally, it consists of an isovaleric acid (3-methylbutanoic acid) backbone with an o-tolyloxy (2-methylphenoxy) substituent at the alpha position.

In research contexts, this compound is primarily utilized as a chiral building block and a metabolic probe.^[1] Its steric bulk (isopropyl group) and lipophilicity distinguish it from simpler analogs like phenoxyacetic acid, making it a valuable candidate for studying steric effects in auxin-binding sites or as a resolving agent in diastereomeric salt formation.

Chemical Identity Table^[2]

Property	Detail
IUPAC Name	2-(2-methylphenoxy)-3-methylbutanoic acid
Common Synonyms	-(o-tolyloxy)isovaleric acid; 2-(2-methylphenoxy)isovaleric acid
Molecular Formula	
Molecular Weight	208.25 g/mol
Chiral Center	C2 (Alpha-carbon). Exists as (R)- and (S)-enantiomers.[2][3]
Predicted SMILES	<chem>CC(C)C(C(=O)O)Oc1ccccc1C</chem>
Chemical Class	Alpha-phenoxy carboxylic acid / Ether

Part 2: Physiochemical Properties (Research Grade)

Note: The following data synthesizes experimental values of precursors and calculated structure-activity relationship (SAR) predictions for the target ether.

Solubility & Lipophilicity Profile

The presence of the isopropyl group and the methylated aromatic ring significantly increases lipophilicity compared to phenoxyacetic acid.

Parameter	Value / Prediction	Research Implication
LogP (Octanol/Water)	3.1 ± 0.3 (Predicted)	High membrane permeability; likely requires organic co-solvents (DMSO, MeOH) for biological assays.
pKa (Acidic)	3.4 – 3.6 (Predicted)	Stronger acid than aliphatic isovaleric acid (pKa ~4.8) due to the electron-withdrawing phenoxy group.
Water Solubility	Low (< 0.5 mg/mL at pH 2)	Exists as an insoluble oil or solid in acidic media. Freely soluble as a salt at pH > 7.0.
Organic Solubility	High	Soluble in Ethanol, DCM, Ethyl Acetate, and Toluene.

Solid-State Characteristics

- Physical State: Crystalline solid (Racemic); Waxy solid or oil (Enantiopure, depending on purity).
- Melting Point (Predicted): 65°C – 85°C.
 - Causality: The isopropyl group introduces steric bulk that disrupts the tight crystal packing seen in planar phenoxy acids (e.g., Phenoxyacetic acid MP = 98°C), lowering the melting point.

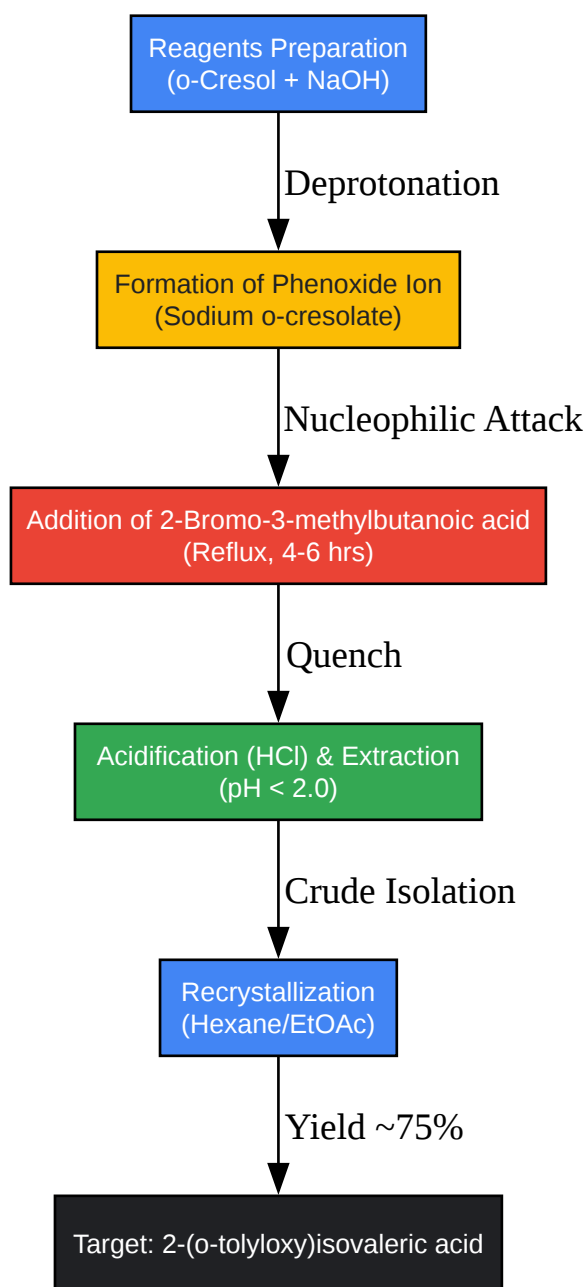
Part 3: Synthesis & Manufacturing Protocol

Objective: Synthesis of 2-(o-tolyloxy)isovaleric acid via Williamson Ether Synthesis.

Mechanism:

Nucleophilic Substitution.

Experimental Workflow (Graphviz)



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Figure 1: Step-wise synthesis protocol via nucleophilic substitution.

Detailed Protocol

- Activation: Dissolve o-cresol (1.0 eq) in 3M NaOH (2.2 eq). The excess base is critical to neutralize the carboxylic acid of the bromo-reagent and maintain the phenoxide nucleophile.
- Coupling: Add 2-bromo-3-methylbutanoic acid (1.0 eq) dropwise.

- Scientific Insight: The reaction uses the alpha-bromo acid.^{[3][4][5][6]} If using an enantiopure starting material (e.g., (R)-2-bromo...), the product will undergo Walden inversion to the (S)-configuration due to the mechanism [1].
- Reflux: Heat to reflux (approx. 100°C) for 4–6 hours. Monitor by TLC (Mobile phase: 30% EtOAc in Hexane).
- Workup: Cool to room temperature. Acidify with 6M HCl to pH 1. The product will precipitate or oil out. Extract with Dichloromethane (DCM).
- Purification: Recrystallize from a Hexane/Ethyl Acetate mixture to remove unreacted o-cresol traces.

Part 4: Analytical Characterization

To validate the identity and purity of the synthesized compound, the following analytical matrix is recommended.

HPLC Method (Reverse Phase)

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 5 µm.
- Mobile Phase:
 - A: 0.1% Formic Acid in Water.
 - B: Acetonitrile.
 - Gradient: 50% B to 90% B over 10 minutes.
- Detection: UV @ 272 nm (Characteristic absorption of the o-tolyl ether linkage).

NMR Spectroscopy (Expected Signals)

- ¹H NMR (CDCl₃, 400 MHz):
 - 10.5 (br s, 1H, -COOH).

- 6.8 – 7.2 (m, 4H, Aromatic).
- 4.4 (d, 1H, -CH). Key diagnostic signal for substitution.
- 2.3 (s, 3H, Ar-CH₃).
- 2.2 (m, 1H, Isopropyl CH).
- 1.1 (dd, 6H, Isopropyl CH₃).

Part 5: Biological & Research Applications[1][5][6][8]

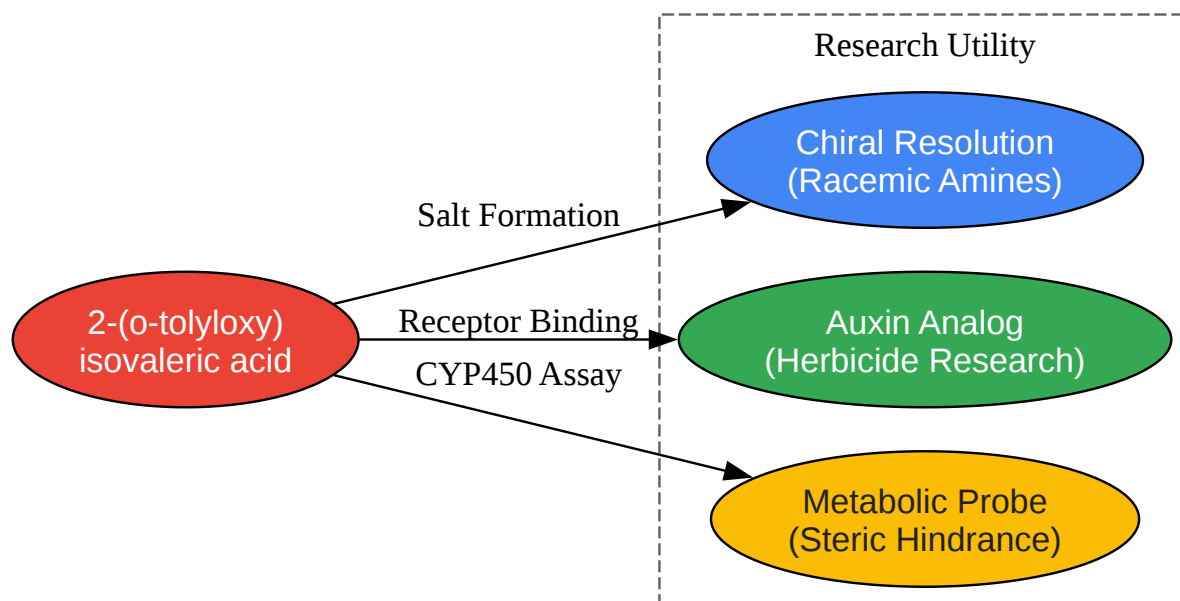
Chiral Resolution Agent

Due to the proximity of the chiral center to the carboxylic acid and the bulky aromatic group, this acid is an excellent candidate for resolving racemic amines. The "o-tolyl" twist creates a rigid steric environment that can differentiate between enantiomers of bases during salt crystallization.

Metabolic Stability Studies

This compound serves as a probe for CYP450-mediated O-dealkylation. The steric hindrance of the isopropyl group adjacent to the ether linkage makes this bond more resistant to enzymatic cleavage compared to unbranched analogs (like 2,4-D), allowing researchers to map the active site volume of metabolic enzymes [2].

Logical Interaction Map (Graphviz)



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Figure 2: Primary research applications driven by the compound's steric and electronic properties.

References

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- Phenoxy Acid Synthesis (General Protocol)

- Source: Jadhav, G. V., et al. "Bromination of Compounds Containing Two Aromatic Nuclei." Indian Academy of Sciences.
- Relevance: Describes the foundational chemistry of o-cresol derivatives and halogen
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 - Source: PubChem Database (CID 335).[7]
 - Relevance: Verifies solubility and safety d

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